

1-Bromo-4-(methoxymethoxy)benzene CAS number 25458-45-1

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Compound of Interest

Compound Name: 1-Bromo-4-(methoxymethoxy)benzene

Cat. No.: B1279410

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An In-depth Technical Guide on **1-Bromo-4-(methoxymethoxy)benzene** CAS Number: 25458-45-1

This technical guide provides a comprehensive overview of **1-Bromo-4-(methoxymethoxy)benzene**, a versatile synthetic intermediate. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and relevant experimental protocols.

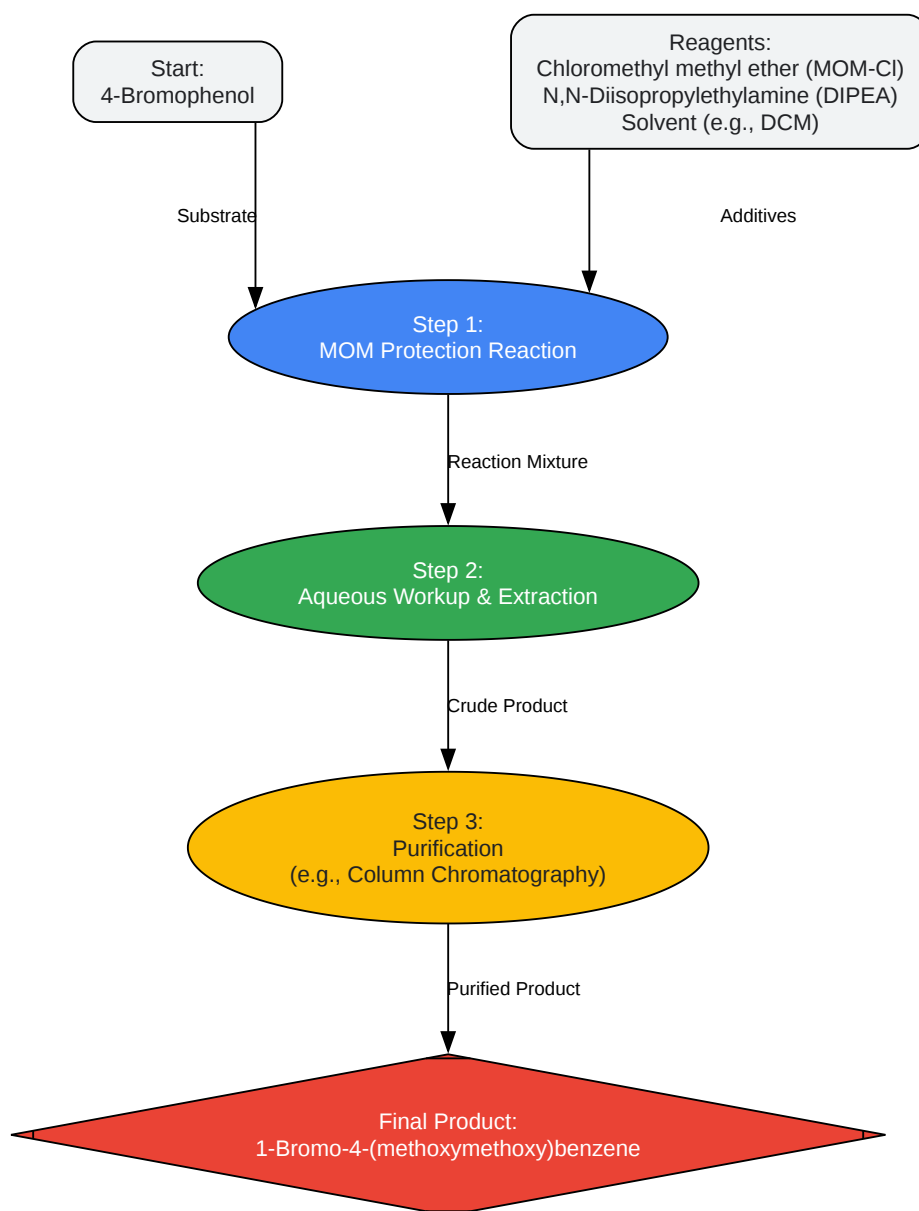
Physicochemical Properties

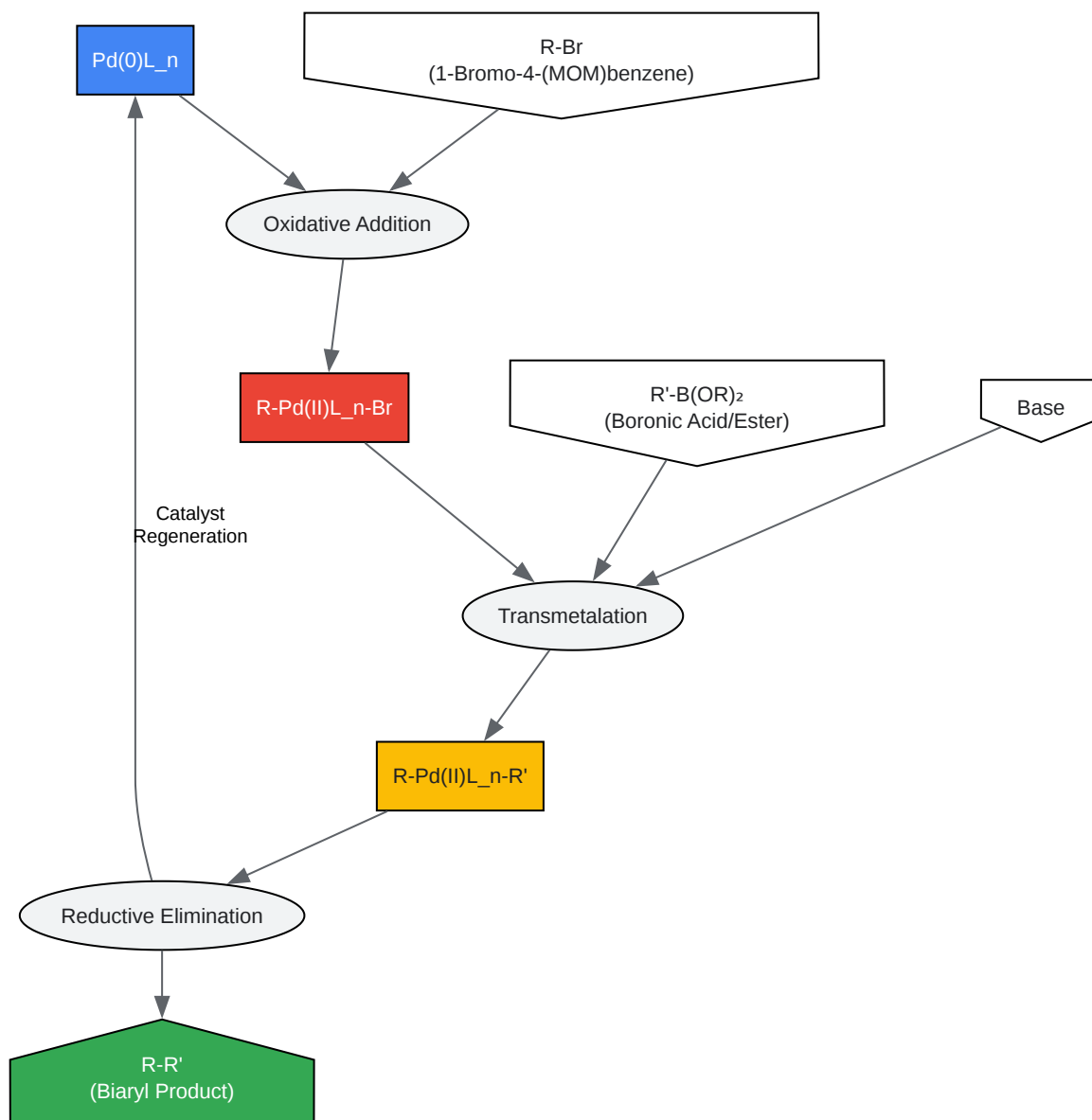
1-Bromo-4-(methoxymethoxy)benzene, also known as 4-(Methoxymethoxy)bromobenzene, is a halogenated aromatic ether.^[1] The methoxymethyl (MOM) ether serves as a stable protecting group for the phenolic hydroxyl group, which can be readily removed under acidic conditions.^[2] This dual functionality makes it a valuable building block in multi-step organic syntheses.^[2]

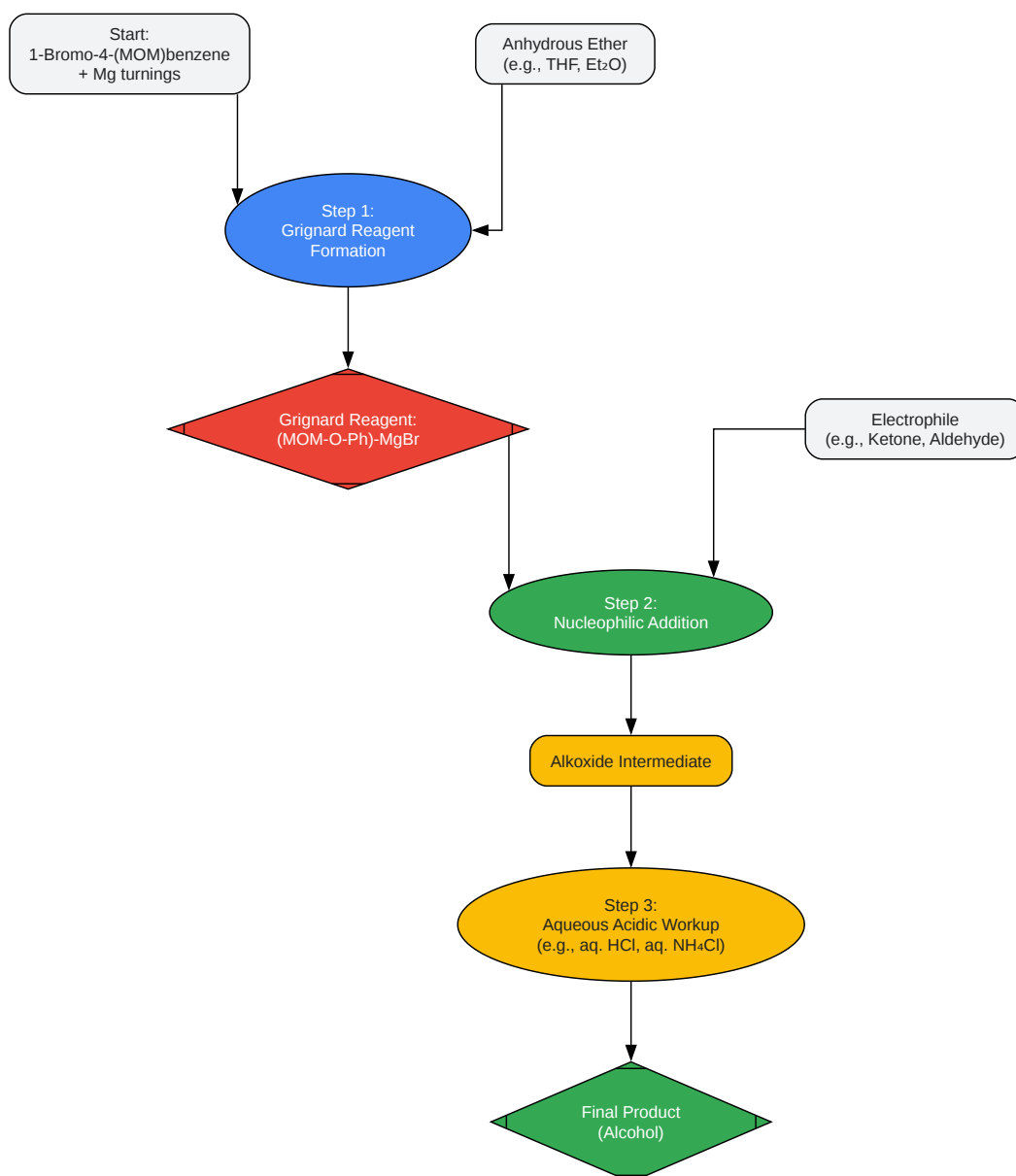
Property	Value	Reference
CAS Number	25458-45-1	[3]
Molecular Formula	C ₈ H ₉ BrO ₂	[1]
Molecular Weight	217.06 g/mol	[3]
Appearance	Liquid	
Density	1.423 g/cm ³	[1]
Boiling Point	256.291°C at 760 mmHg	[1]
Flash Point	110.747°C	[1]
Refractive Index	1.529	[1]
InChI Key	BDRBSCRINVJXKW-UHFFFAOYSA-N	[3]
SMILES	COCOC1=CC=C(C=C1)Br	[3]

Synthesis

The synthesis of **1-Bromo-4-(methoxymethoxy)benzene** is typically achieved via the protection of the hydroxyl group of 4-bromophenol using chloromethyl methyl ether (MOM-Cl) in the presence of a non-nucleophilic base, such as N,N-diisopropylethylamine (DIPEA).







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References

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- 2. benchchem.com [benchchem.com]
- 3. 1-Bromo-4-(methoxymethoxy)benzene | C₈H₉BrO₂ | CID 10465919 - PubChem [pubchem.ncbi.nlm.nih.gov]
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